

"2-Amino-5-bromo-4-methylpyrimidine" CAS number 17321-93-6

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Compound of Interest

Compound Name: 2-Amino-5-bromo-4-methylpyrimidine

Cat. No.: B102953

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An In-depth Technical Guide to **2-Amino-5-bromo-4-methylpyrimidine** (CAS: 7321-93-6)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of **2-Amino-5-bromo-4-methylpyrimidine** (CAS Number: 7321-93-6), a heterocyclic compound of interest in organic synthesis and medicinal chemistry. The document details the molecule's physicochemical properties, a representative synthetic protocol, its applications as a chemical intermediate, and expected spectroscopic characteristics. Due to its structural features—a reactive bromine atom and a hydrogen-bonding amino group on a pyrimidine core—this compound serves as a valuable building block for the synthesis of more complex molecules, particularly in the exploration of novel therapeutic agents.

Physicochemical and Structural Properties

2-Amino-5-bromo-4-methylpyrimidine is a solid organic compound. Its core structure is a pyrimidine ring, which is a six-membered aromatic heterocycle containing two nitrogen atoms. The ring is substituted with an amino group at position 2, a bromine atom at position 5, and a methyl group at position 4. These functional groups provide multiple reactive sites for synthetic transformations.

Key quantitative and structural data are summarized in the table below.

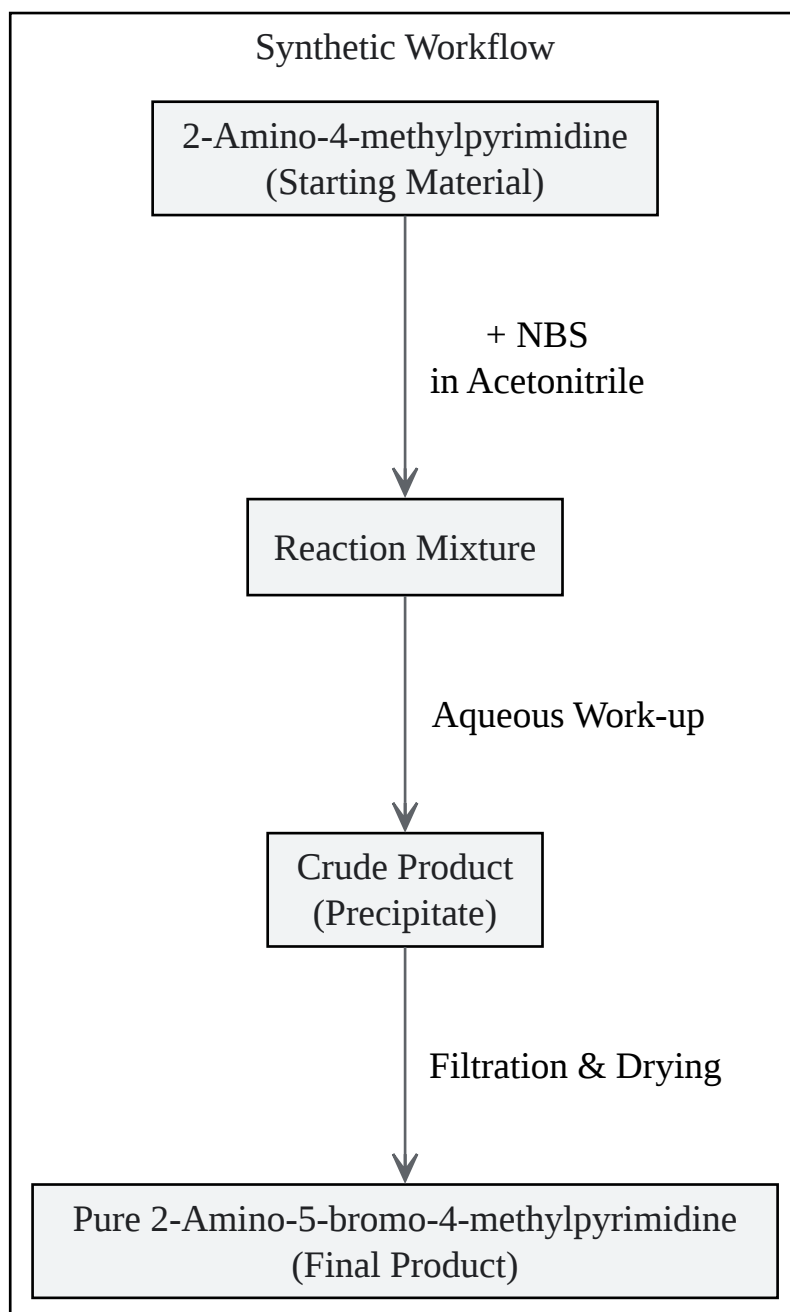
Property	Value	Reference
CAS Number	7321-93-6	
Molecular Formula	C ₅ H ₆ BrN ₃	[1]
Molecular Weight	188.03 g/mol	[1]
Melting Point	196-200 °C	
Appearance	Solid	
Topological Polar Surface Area (TPSA)	51.8 Å ²	[1]
Consensus Log Po/w	1.15	[1]
InChI Key	LPQVTZJEIXYDQA-UHFFFAOYSA-N	[1]
SMILES	Cc1nc(N)ncc1Br	

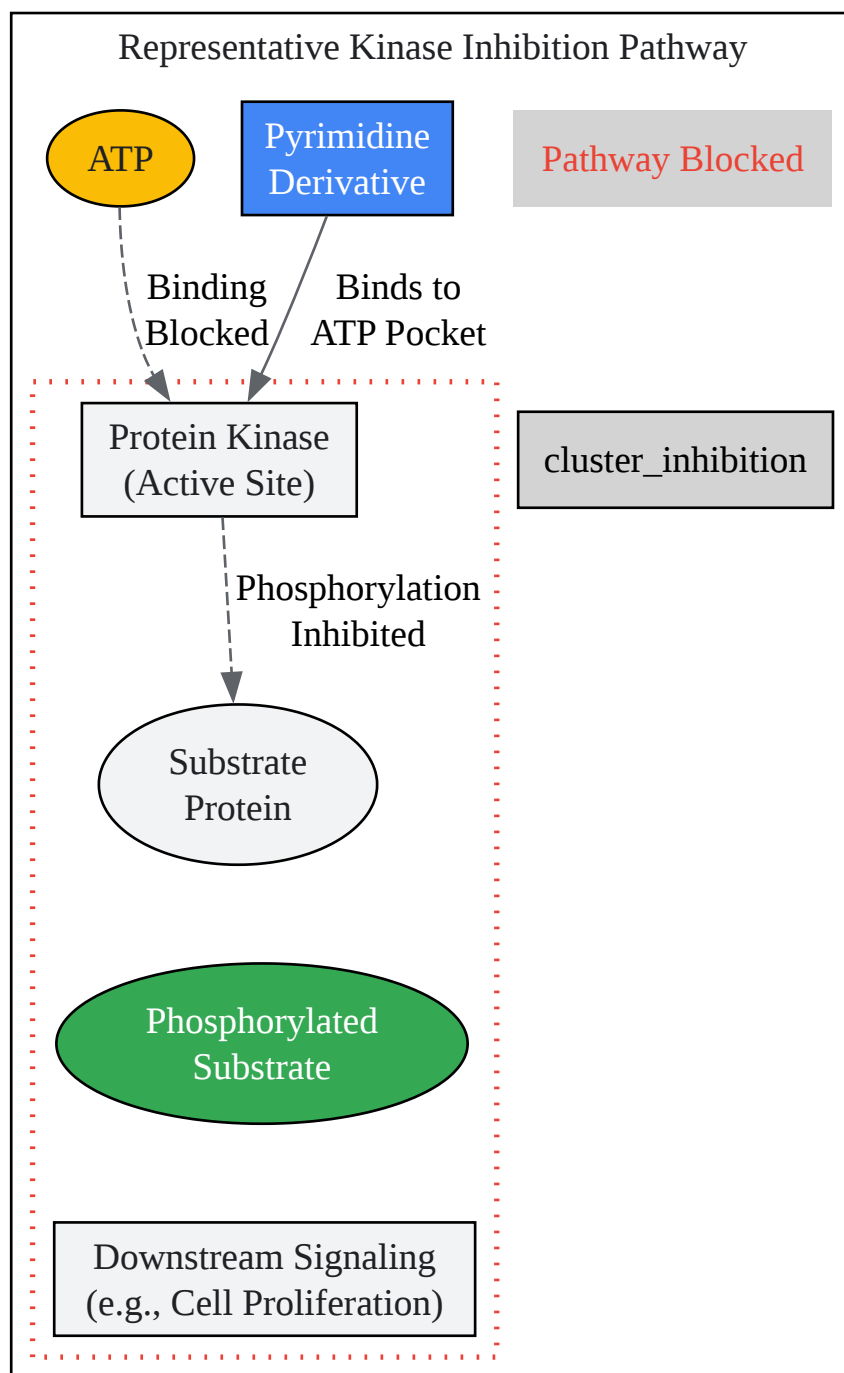
Synthesis and Reactivity

The primary route for synthesizing **2-Amino-5-bromo-4-methylpyrimidine** is the regioselective electrophilic bromination of its precursor, 2-Amino-4-methylpyrimidine. The use of N-Bromosuccinimide (NBS) is a common and effective method for this transformation, offering good selectivity and yield under mild conditions.

General Synthetic Workflow

The synthesis involves the reaction of the starting material with a brominating agent in a suitable solvent, followed by work-up and purification to isolate the desired product.





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References

- 1. 17321-93-6 | 2-Amino-5-bromo-4-methylpyrimidine | Bromides | Ambeed.com [ambeed.com]
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